

TRIPOLI-4 Monte Carlo Code: A Benchmark Comparison Against Experimental Data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *TRIPOLI*
CAS No.: *1317-95-9*
Cat. No.: *B1170413*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the **TRIPOLI-4** Monte Carlo radiation transport code's performance against established experimental benchmarks. Developed by the French Alternative Energies and Atomic Energy Commission (CEA), **TRIPOLI-4** is a versatile tool for simulating neutron and photon transport in various applications, including reactor physics, shielding, and medical physics. Its accuracy is paramount for predictive modeling and safety analyses. This document summarizes key validation studies to offer a clear perspective on its reliability.

Benchmarking Overview

TRIPOLI-4 has been extensively validated against a wide range of experimental data from international benchmarks. These benchmarks represent diverse and challenging physical scenarios, allowing for a thorough assessment of the code's capabilities and limitations. This guide focuses on four prominent sets of experiments:

- **TRIGA Mark II Reactor:** A widely used research reactor, providing a wealth of experimental data on core criticality and reaction rates.

- SPERT-III E-Core: A pressurized-water reactor experiment focused on reactor kinetics and safety, offering valuable data on reactivity coefficients and control rod worth.
- JAEA/FNS Iron Shielding: A fusion neutronics experiment designed to test the performance of codes and nuclear data in predicting neutron transport through thick shielding materials.
- CEFR Start-up Tests: A series of experiments conducted on a sodium-cooled fast reactor, providing data on various core physics parameters.

The following sections present a quantitative comparison of **TRIPOLI-4** calculations with the experimental results from these benchmarks.

Quantitative Data Presentation

The performance of **TRIPOLI-4** in simulating these benchmarks is summarized in the tables below. The results are presented as the calculated-to-experimental (C/E) ratio or in direct comparison with experimental values.

Table 1: TRIGA Mark II Reactor Benchmark Results

Parameter	Experimental Value	TRIPOLI-4.4 Calculated Value	C/E or Difference	Nuclear Data Library
k-effective	1.0000	~1.0030	+300 pcm	JEF-2.2
Au-197(n,y) Reaction Rate (relative)	Varies with position	Varies with position	< 7% difference	JEF-2.2
Al-27(n,α) Reaction Rate (relative)	Varies with position	Varies with position	< 7% difference	JEF-2.2

[Sources: Analysis of the TRIGA Reactor Benchmarks with **TRIPOLI 4.4**[\[1\]](#), CEA-JSI Experimental Benchmark for validation of the modeling of neutron and gamma-ray detection instrumentation used in the JSI TRIGA reactor[\[2\]](#)]

Table 2: SPERT-III E-Core Benchmark Results

Parameter	Experimental Value	TRIPOLI-4.10® Calculated Value	C/E or Difference	Nuclear Data Library
Void Coefficient (%-void)	-	-0.44 ± 0.02 \$	N/A (Code-to-code)	JEFF-3.1.1
Doppler Coefficient (¢/°F)	-	-0.28 ± 0.02	N/A (Code-to-code)	JEFF-3.1.1
Control Rod Worth (\$)	Varies with position	Good agreement with experiment	-	JEFF-3.3 & ENDF/B-VIII.0

[Source: Benchmarking of the SPERT-III E-core experiment with the Monte Carlo codes **TRIPOLI**[3]]

Table 3: JAEA/FNS Iron Shielding Benchmark Results

Parameter	Experimental Data	TRIPOLI-4.4 Calculation	Observation	Nuclear Data Library
Neutron Spectra (1-10 keV)	Overestimated at shallower depths	Shows similar trend to other codes	Discrepancy attributed to inelastic scattering data	JENDL-4.0
Neutron Spectra (>10 MeV)	Underestimated at deeper regions	Shows similar trend to other codes	Discrepancy attributed to (n,2n) and elastic scattering data	JENDL-4.0
¹¹⁵ In(n,n') ^{115m} In Reaction Rate	Underestimated at deeper regions	Shows similar trend to other codes	Discrepancy attributed to inelastic scattering data	JENDL-4.0

[Sources: Analyses of JAEA/FNS iron in-situ experiment with latest nuclear data libraries[4], Benchmark test of **TRIPOLI**-4 code through simple model calculation and analysis of fusion neutronics experiments at JAEA/FNS[5]]

Table 4: CEFR Start-up Tests Benchmark Results

Parameter	Experimental Value	TRIPOLI-4 Calculated Value	C/E or Difference	Nuclear Data Libraries
k-effective (72 fuel subassemblies)	~1.0000	Underestimated by ~45 pcm	~0.99955	ENDF/B-VII.1
Control Rod Worth	Varies per rod/group	Good agreement with experiment	-	JEFF-3.3 & ENDF/B-VIII.0
Sodium Void Reactivity	Varies with core region	Good agreement with experiment	-	JEFF-3.3 & ENDF/B-VIII.0
Temperature Coefficient	Varies with temperature range	Good agreement with experiment	-	JEFF-3.3 & ENDF/B-VIII.0

[Sources: Neutronic Analysis of Start-Up Tests at China Experimental Fast Reactor[6], **TRIPOLI-4** neutronics calculations for IAEA-CRP benchmark of CEFR start-up tests using new libraries JEFF-3.3 and ENDF/B-VIII[7]]

Experimental Protocols

A brief overview of the experimental methodologies for the cited benchmarks is provided below. For complete details, readers are encouraged to consult the original benchmark specification documents.

TRIGA Mark II Reactor

The TRIGA (Training, Research, Isotopes, General Atomics) Mark II reactor at the Jožef Stefan Institute is a light water-moderated and cooled reactor. The benchmark experiments consist of criticality measurements and reaction rate distributions.[1]

- **Criticality Measurements:** The reactor is brought to a critical state with a specific core configuration. The effective multiplication factor (k-effective) is then experimentally determined to be 1.0. Monte Carlo codes like **TRIPOLI-4** are used to calculate the k-effective

for a detailed model of the reactor core, and the result is compared to the experimental value.

- **Reaction Rate Measurements:** Thin foils of various materials (e.g., gold, aluminum) are placed at different locations within the reactor core.^[1] After irradiation, the activity of these foils is measured to determine the neutron-induced reaction rates at those positions. These experimental reaction rates are then compared with the values calculated by the simulation code.

SPERT-III E-Core

The Special Power Excursion Reactor Test III (SPERT-III) was a pressurized-water research reactor designed to study reactor kinetic behavior. The E-core configuration consisted of a small, UO₂-fueled core.

- **Reactivity Coefficient Measurements:** The experiments involved measuring the change in reactivity due to changes in reactor conditions, such as coolant temperature (temperature coefficient) and coolant density (void coefficient). These are critical parameters for reactor safety analysis.
- **Control Rod Worth Measurements:** The reactivity worth of control rods was measured by observing the change in reactor criticality as the control rods were withdrawn from the core.^[3] These measurements are essential for understanding the reactor control system.

JAEA/FNS Iron Shielding Experiment

This experiment, conducted at the Fusion Neutronics Source (FNS) facility of the Japan Atomic Energy Agency (JAEA), is a benchmark for fusion reactor shielding studies.

- **Experimental Setup:** A large cylindrical iron assembly is irradiated with 14 MeV neutrons from a Deuterium-Tritium (DT) neutron source.^[4]
- **Measurements:** Neutron spectra at various depths within the iron block are measured using detectors like NE213 scintillators. Reaction rates of different dosimetry reactions are also measured at several locations inside the assembly.^[4] These measurements provide data on the attenuation of high-energy neutrons in a common shielding material.

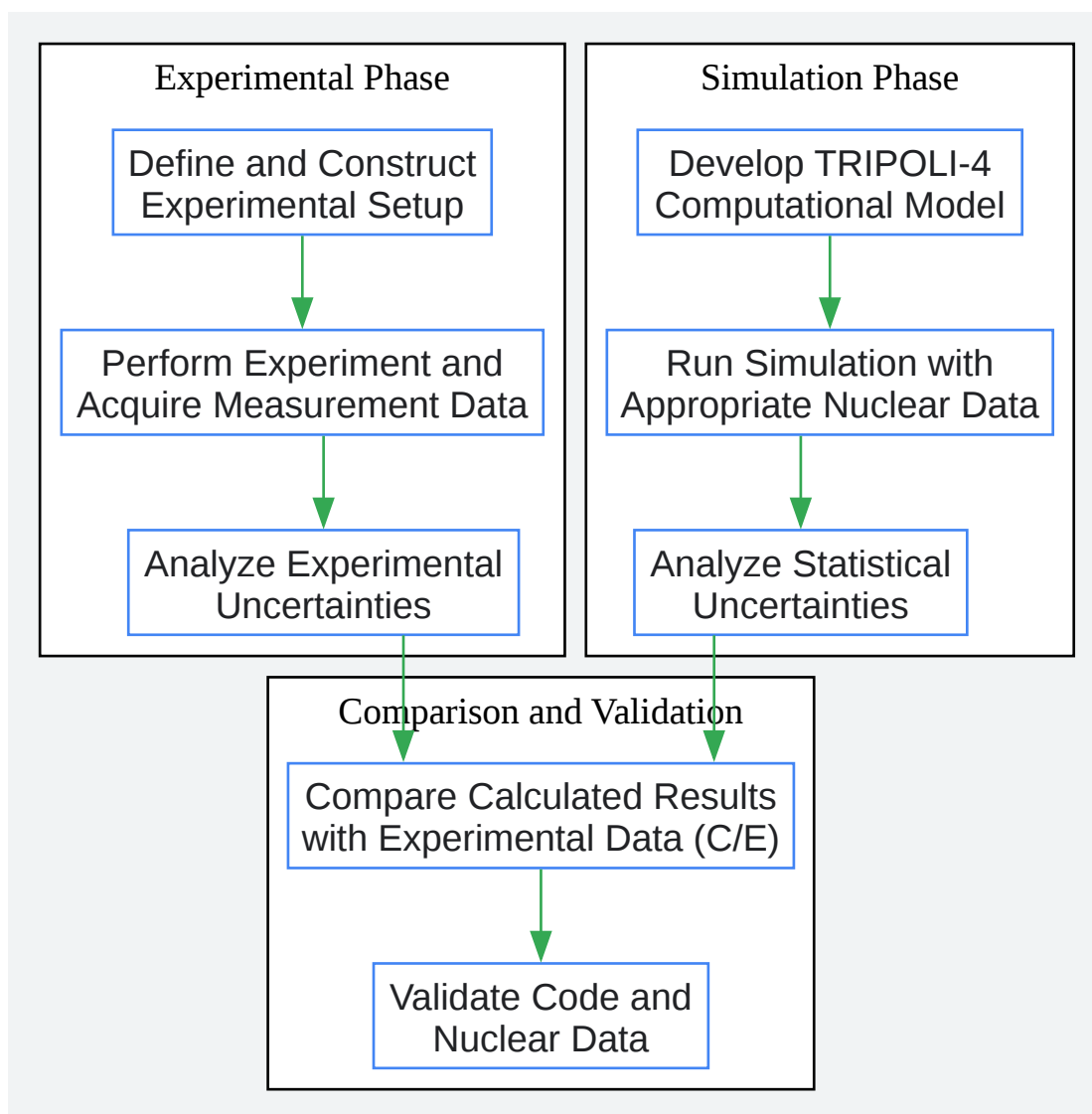
China Experimental Fast Reactor (CEFR) Start-up Tests

The CEFR is a sodium-cooled fast reactor. The start-up tests provided a comprehensive set of experimental data for the validation of fast reactor physics codes.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- **Criticality and Control Rod Worth:** Similar to other reactor benchmarks, the initial criticality of the core was determined, and the reactivity worth of the control rods was measured.[\[6\]](#)[\[11\]](#)
- **Reactivity Effects:** A series of experiments were conducted to measure various reactivity feedback effects, including the sodium void worth (the change in reactivity if the sodium coolant is lost) and the temperature coefficient of reactivity.[\[6\]](#) These are crucial safety parameters for sodium-cooled fast reactors.

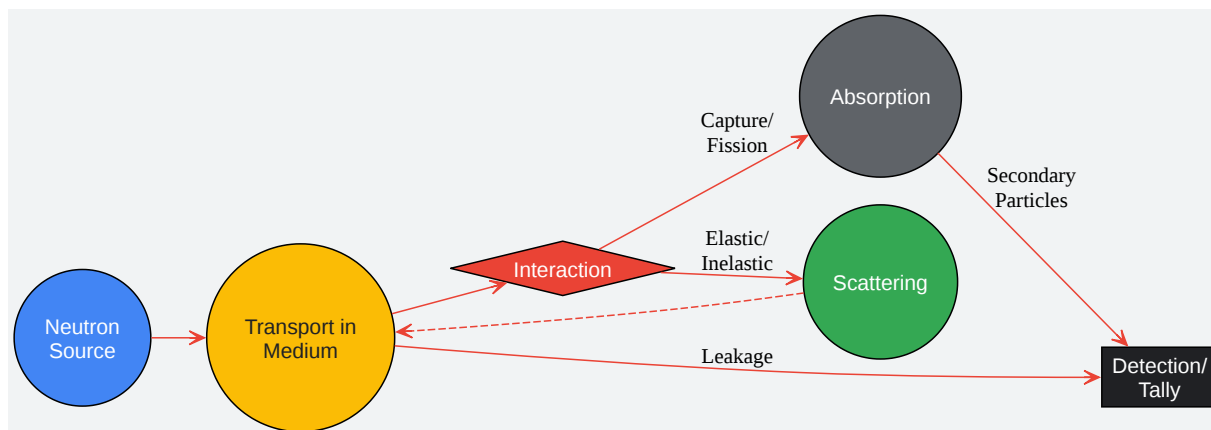
Visualizations

The following diagrams illustrate the general workflow of the benchmarking process and a simplified representation of a signaling pathway relevant to radiation transport simulation.



[Click to download full resolution via product page](#)

Caption: General workflow for benchmarking a Monte Carlo code like **TRIPOLI-4** against experimental data.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of neutron transport and interaction processes simulated by **TRIPOLI-4**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. arxiv.djs.si [arxiv.djs.si]
- 2. epj-conferences.org [epj-conferences.org]
- 3. epj-conferences.org [epj-conferences.org]
- 4. epj-conferences.org [epj-conferences.org]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]

- [7. TRIPOLI-4 neutronics calculations for IAEA-CRP benchmark of CEFR start-up tests using new libraries JEFF-3.3 and ENDF/B-VIII \(Conference\) | OSTI.GOV \[osti.gov\]](#)
- [8. Scholarworks@UNIST: Neutronic Analysis of Start-Up Tests at China Experimental Fast Reactor \[scholarworks.unist.ac.kr\]](#)
- [9. inis.iaea.org \[inis.iaea.org\]](#)
- [10. iaea.org \[iaea.org\]](#)
- [11. epj-conferences.org \[epj-conferences.org\]](#)
- To cite this document: BenchChem. [TRIPOLI-4 Monte Carlo Code: A Benchmark Comparison Against Experimental Data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1170413/docs#tripoli-4-monte-carlo-code-a-benchmark-comparison-against-experimental-data\]](https://www.benchchem.com/product/b1170413/docs#tripoli-4-monte-carlo-code-a-benchmark-comparison-against-experimental-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check